

handling and storage conditions for 3-oxo-C6-HSL

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Compound Focus: N-(3-Oxohexanoyl)-L-homoserine lactone

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Handling & Storage Specifications

The table below consolidates the key quantitative data for 3-oxo-C6-HSL:

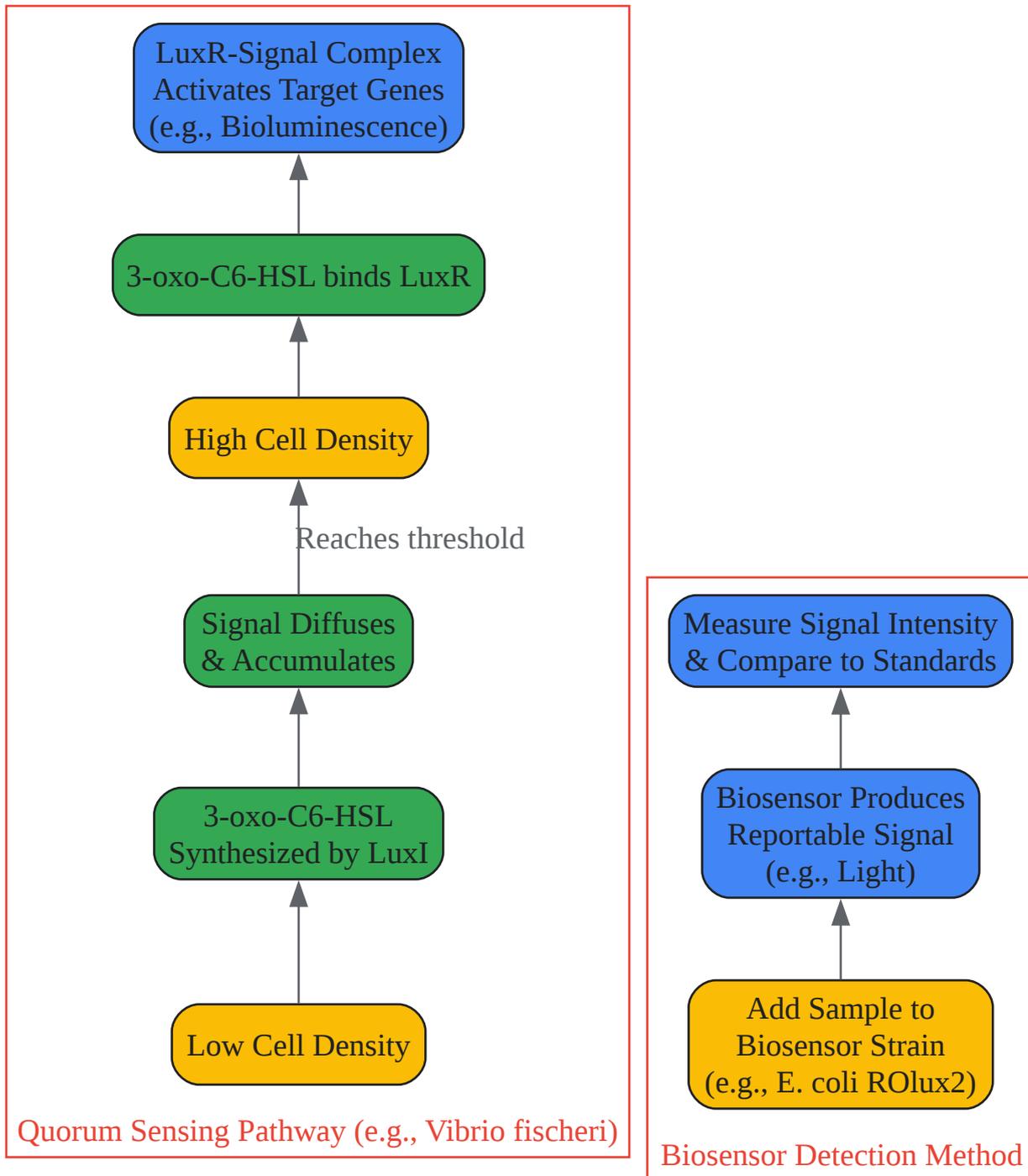
Specification	Details
Recommended Long-Term Storage	-20°C [1] [2]
Recommended Short-Term Storage	+4°C (Refrigerator) [1]
Handling Advice	Protect from light and moisture [1].
Stability	Stable for at least 2 years when stored at -20°C [1].
Common Solvent	Chloroform [1] / DMSO [2]
Purity	≥97% to 99.93% (depending on supplier) [1] [2]
Appearance	White to off-white solid [1] [2]

Experimental Context & Protocols

To help you design and troubleshoot your experiments, here is some background on the compound and common experimental methods.

- **Compound Background:** 3-oxo-C6-HSL is a key signaling molecule in bacterial quorum sensing, used by various bacteria including *Vibrio fischeri* and *Erwinia carotovora* [3] [4] [5]. It activates transcriptional regulators like LuxR and CarR, controlling behaviors like bioluminescence and virulence [4] [2].
- **Detection and Quantification:** A common method for detecting and quantifying 3-oxo-C6-HSL is using **bioreporter strains** [3]. For instance, *E. coli* ROlux2 is highly specific to 3-oxo-C6-HSL and can detect it at concentrations as low as 3 nM. The general workflow involves:
 - **Sample Collection:** Taking culture supernatant.
 - **Optional Extraction:** Using organic solvents like ethyl acetate to improve detection sensitivity [3].
 - **Exposure to Biosensor:** Incubating the sample with the reporter strain.
 - **Signal Measurement:** Quantifying the output (e.g., bioluminescence) and comparing it to a standard curve [3].

The following diagram illustrates the role of 3-oxo-C6-HSL in a classic quorum sensing system and a common method for its detection:



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FAQs and Troubleshooting

- **Q1: What is the most critical factor for long-term stability?**

- **A:** Consistent storage at **-20°C** is paramount. The supplier Chemodex guarantees stability for at least 2 years under this condition [1].
- **Q2: Why is protection from light and moisture necessary?**
 - **A:** These precautions are standard for many organic compounds to prevent photochemical degradation and hydrolysis, which could break the labile ester bond in the homoserine lactone ring [1] [6].
- **Q3: My biosensor is not responding. What could be wrong?**
 - **A:** First, verify the integrity of your 3-oxo-C6-HSL stock solution. Ensure it has been stored correctly and is not outdated. Second, check the specificity of your biosensor; for example, the *E. coli* ROlux2 biosensor is 260 times more sensitive to 3-oxo-C6-HSL than to C8-HSL, but other interfering compounds or matrix effects from your sample could be an issue [3].
- **Q4: Can I use DMSO as a solvent?**
 - **A:** Yes, according to MedChemExpress, 3-oxo-C6-HSL is soluble in DMSO. They provide detailed protocols for preparing stock solutions, noting that the solution should be used freshly or stored appropriately, as hygroscopic DMSO can affect solubility [2].

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References

1. N-(-Oxohexanoyl)-L-homoserine lactone... - Order from Chemodex [chemodex.com]
2. N-(3-Oxohexanoyl)-L-homoserine lactone (OHHL) [medchemexpress.com]
3. Direct quantification of N-(3-oxo-hexanoyl)-l-homoserine ... [sciencedirect.com]
4. N-acyl homoserine lactone binding to the CarR receptor ... [pmc.ncbi.nlm.nih.gov]
5. Evidence of a Large Diversity of N-acyl-Homoserine ... [pmc.ncbi.nlm.nih.gov]
6. Characterization of a novel N-acylhomoserine lactonase, AidP, from... [microbialcellfactories.biomedcentral.com]

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